

Unveiling Axinysonone B: A Comparative Guide to a Marine-Derived Sesquiterpene

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Compound of Interest

Compound Name: Axinysonone B

Cat. No.: B15565282

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of the published findings on **Axinysonone B**, a sesquiterpene natural product isolated from the marine sponge *Axinyssa isabela*. The guide details its discovery, structural elucidation, and initial biological evaluation, offering a foundation for efforts to replicate and build upon these findings.

Axinysonone B belongs to the aristolane class of sesquiterpenes and was first described in 2008 by Zubía and colleagues.^[1] The isolation of **Axinysonone B**, along with four other related compounds (Axinysonones A and C-E), was the result of chemical investigations into the constituents of the marine sponge *Axinyssa isabela*, collected from the Gulf of California.^[1]

Structural Elucidation and Physicochemical Properties

The structure of **Axinysonone B** was determined through extensive spectroscopic analysis.^[1] High-resolution mass spectrometry (HRMS) established its molecular formula as C₁₅H₂₂O₂. Subsequent analysis using one-dimensional (1D) and two-dimensional (2D) nuclear magnetic resonance (NMR) spectroscopy, including ¹H, ¹³C, COSY, HSQC, and HMBC experiments, allowed for the complete assignment of its chemical structure. The absolute configuration of the closely related Axinysonone A was determined by esterification with (R)- and (S)-MPA acids, providing a basis for the stereochemical assignment of **Axinysonone B**.^[1]

Table 1: Physicochemical Properties of **Axinysonone B**

Property	Value	Reference
Molecular Formula	C15H22O2	[1]
Molecular Weight	234.34 g/mol	Calculated
Appearance	Not Reported	
Optical Rotation	Not Reported for B	[1]

Biological Activity: Cytotoxicity Against Human Cancer Cell Lines

Initial biological screening of **Axinysonsone B** revealed its cytotoxic potential against a panel of human tumor cell lines. The study by Zubía et al. evaluated the in vitro cytotoxicity of the isolated compounds against three human cancer cell lines: lung (A549), colon (HT29), and breast (MDA-MB-231).[1]

Table 2: Cytotoxicity of **Axinysonsone B** (IC50, μ M)

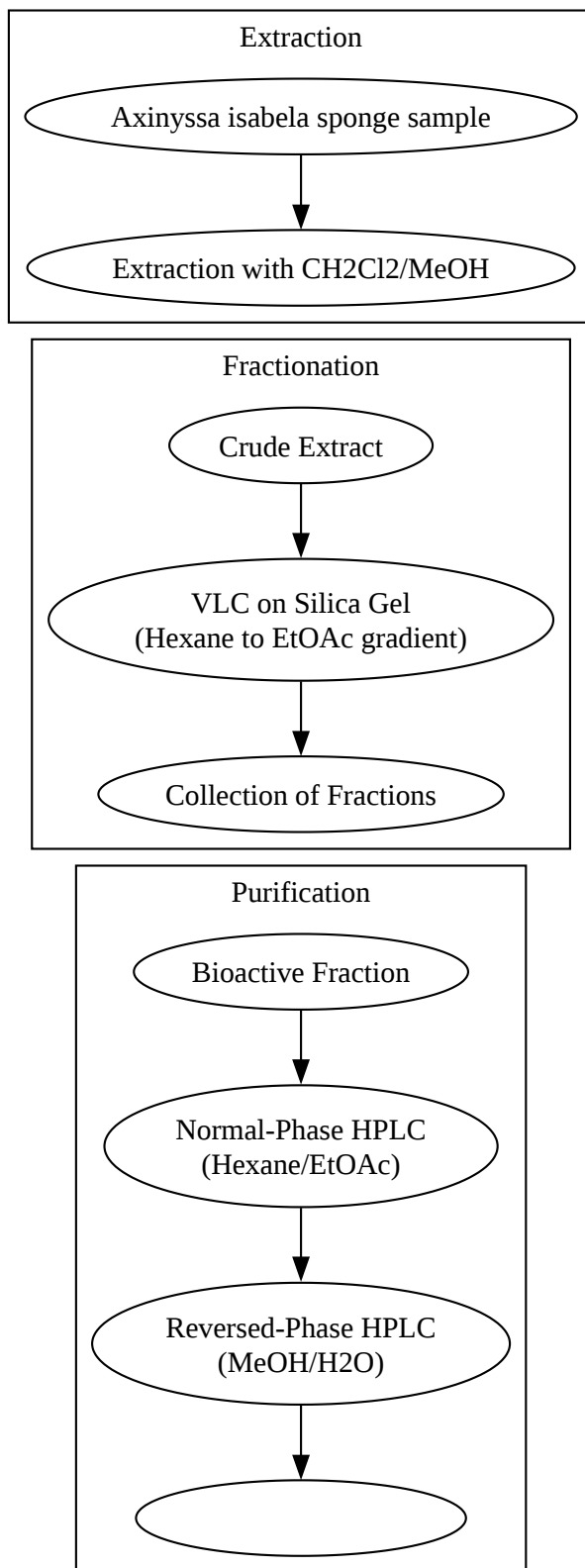
Cell Line	IC50 (μ M)
A549 (Lung)	>10
HT29 (Colon)	>10
MDA-MB-231 (Breast)	>10
Data from Zubía et al., 2008.[1]	

While **Axinysonsone B** itself did not demonstrate significant activity at the tested concentrations, other co-isolated compounds, such as Axinysonsone A, did show moderate cytotoxicity, suggesting that the aristolane scaffold may be a promising starting point for the development of more potent analogues.

Experimental Protocols

Isolation of Axinysonsone B

The following is a summarized protocol for the isolation of **Axinyssone B** as described by Zubía et al. (2008).[\[1\]](#)



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Caption: Potential mechanism of action for **Axinyson B**.

Replication and Future Directions

To date, there are no published studies that have reported a total synthesis of **Axinyson B** or a replication of its biological activity. The low in vitro cytotoxicity of **Axinyson B** may have limited further investigation. However, the aristolane skeleton remains an interesting scaffold for medicinal chemistry efforts.

Future work could focus on:

- **Total Synthesis:** A total synthesis of **Axinyson B** would confirm its structure and provide a platform for the synthesis of analogues.
- **Analogue Synthesis and Structure-Activity Relationship (SAR) Studies:** The synthesis of derivatives of **Axinyson B** could lead to the identification of more potent cytotoxic compounds.
- **Mechanism of Action Studies:** For more active analogues, identifying the molecular target and mechanism of action would be a critical step in their development as potential therapeutic agents.

This guide serves as a starting point for researchers interested in the chemistry and biology of **Axinyson B** and other related natural products. The provided data and protocols from the original publication offer a basis for replicating and expanding upon the initial findings.

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References

- 1. Sesquiterpenes from the sponge *Axinyssa isabela* - PubMed [pubmed.ncbi.nlm.nih.gov]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com